Scope & Disambiguation: Defining the Target Molecule

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Compound of Interest		
Compound Name:	*Glutaned*	
CAS No.:	*148822-97-3*	
Cat. No.:	*B585982*	Get Quote

Critical Note on Nomenclature: The term "**Glutaned**" appears to be a typographical error or a non-standard abbreviation. Based on preclinical literature and the context of "dosage calculation," this guide addresses Glutathione (GSH), the ubiquitous endogenous antioxidant extensively studied in rodent models of oxidative stress, neurodegeneration, and toxicology.

- Primary Focus:Glutathione (Reduced) – CAS: 70-18-8.
- Alternative Possibilities:
  - Glutamine:[1][2][3][4] An amino acid often supplemented in metabolic studies (Doses typically 0.5–2.0 g/kg).
  - H-**Glutaned**: A rare lanthanide-complex anticoagulant (Dose typically ~5 mg/animal).
  - Glutaraldehyde: A toxic fixative (Not for in vivo dosing).

This protocol focuses on Glutathione (GSH) due to the complexity of its formulation (pH stability) and the frequency of dosage calculation errors in this field.

Scientific Rationale: The Pharmacokinetics of GSH

Expertise & Causality: Simply dissolving GSH in water and injecting it is a common cause of experimental failure.

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- Bioavailability: Oral GSH has poor bioavailability due to hydrolysis by intestinal

  -glutamyl transpeptidase (

  -GT). Therefore, Intraperitoneal (IP) or Intravenous (IV) administration is required for systemic elevation.

- Acidity: GSH is a tripeptide (Glu-Cys-Gly) with a free carboxylic acid group. A 100 mg/mL solution in saline is highly acidic (pH ~3.0). Direct IP injection of unbuffered GSH causes chemical peritonitis, pain, and erratic absorption.

- Oxidation: GSH rapidly oxidizes to Glutathione Disulfide (GSSG) in solution, especially at neutral pH or in the presence of trace metals.

Dosage Calculation: Allometric Scaling

To translate a Human Equivalent Dose (HED) to a rodent dose, we do not use a simple 1:1 weight ratio. We must use Allometric Scaling based on Body Surface Area (BSA).

The Formula

Standard

Factors:

- Human (Adult): 37

- Rat: 6

- Mouse: 3[3][5]

Calculation Table: Human to Rodent Translation

Example: Translating a clinical GSH dose of 600 mg (approx. 10 mg/kg for a 60kg human).

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Parameter	Human	Mouse (20g)	Rat (250g)
Weight (kg)	60	0.02	0.25
Factor	37	3	6
Scaling Factor ( )	-		
Base Dose (mg/kg)	10	123	62
Typical Exp.[6] Dose Range	-	100 – 200 mg/kg	50 – 150 mg/kg

> *Application Note: For oxidative stress models (e.g., acetaminophen toxicity), doses often exceed physiological scaling, ranging from 200 mg/kg to 500 mg/kg IP to overwhelm depletion mechanisms.*

Visualizing the Workflow

The following diagram outlines the decision logic for dose calculation and preparation.

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Figure 1: Logical workflow for translating human doses to rodent protocols, highlighting the critical pH adjustment step.

Detailed Experimental Protocol

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Objective: Prepare a 200 mg/kg dose of Glutathione for a cohort of C57BL/6 mice (Avg weight: 25g).

Materials:

- L-Glutathione, Reduced (Sigma-Aldrich or equivalent, >98% purity).
- Sterile Saline (0.9% NaCl) or PBS (Phosphate Buffered Saline).
- 1N NaOH (Sodium Hydroxide) – Essential for pH adjustment.
- 0.22 µm Syringe Filter (PES membrane).
- pH Meter or Micro-pH strips.

Step-by-Step Procedure:

- Calculate Mass per Mouse:
  - Target Dose:

    .
  - Mouse Weight:

    .
  - Mass required:

    .
- Determine Concentration & Volume:
  - Max IP volume for a mouse is generally 10 mL/kg (0.25 mL for a 25g mouse).
  - Target Concentration:

    .
- Stock Solution Preparation (Example: 10 mL):

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- Weigh 200 mg of GSH powder.
- Dissolve in 8 mL of sterile saline.
- Measure pH: It will be acidic (pH ~3.0).
- Neutralization: Dropwise add 1N NaOH while stirring. Target pH 6.8 – 7.4.
  - Warning: Do not overshoot pH > 7.5, as auto-oxidation to GSSG accelerates rapidly in alkaline conditions.
- Final Volume: Add saline to reach exactly 10 mL.

- Sterilization:
  - Pass the solution through a 0.22 µm syringe filter into a sterile vial.
  - Use immediately. GSH solutions degrade by ~10-20% within hours at room temperature if not degassed.

Mechanism of Action: The Redox Cycle

Understanding why we dose GSH requires visualizing its metabolic fate.

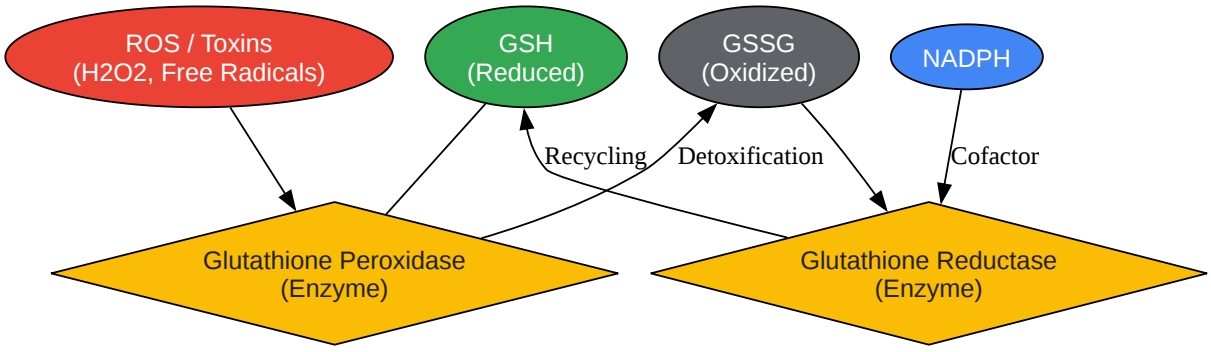

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Figure 2: The Glutathione Redox Cycle.[7] Exogenous GSH supports the GPx pathway, neutralizing ROS while being converted to GSSG, which is then recycled by Glutathione Reductase.

Summary of Key Parameters

Parameter	Specification	Reason
Route	IP (Preferred) or IV	Oral absorption is negligible due to hydrolysis.
Dose (Mouse)	100–200 mg/kg	Standard therapeutic window.
Dose (Rat)	50–150 mg/kg	Lower metabolic rate requires lower scaled dose.
Vehicle	Saline / PBS	Isotonicity.
pH Adjustment	Required (pH 6.5-7.4)	Prevent acid-induced peritonitis.
Stability	Low	Prepare fresh daily; keep on ice.

References

- Reagan-Shaw, S., Nihal, M., & Ahmad, N. (2008). Dose translation from animal to human studies revisited. The FASEB Journal, 22(3), 659–661.
  - Source:[Link]
- Nair, A. B., & Jacob, S. (2016). A simple practice guide for dose conversion between animals and human. Journal of Basic and Clinical Pharmacy, 7(2), 27–31.
  - Source:[Link]
- Griffith, O. W. (1980). Determination of glutathione and glutathione disulfide using glutathione reductase and 2-vinylpyridine. Analytical Biochemistry, 106(1), 207-212.
  - Source:[Link]

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- Anderson, M. E. (1998). Glutathione: an overview of biosynthesis and modulation. Chemico-Biological Interactions, 111, 1-14.
  - Source:[Link]
- Latoxan. (n.d.).[8] H-**GLUTANED** Product Sheet (Anticoagulant).

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Sources

- 1. Redirecting [linkinghub.elsevier.com]
- 2. researchgate.net [researchgate.net]
- 3. Characterization of cerebral glutamine uptake from blood in the mouse brain: implications for metabolic modeling of 13C NMR data - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Dendrimer-Conjugated Glutamine Antagonist, D-TTM020, Ameliorates Brain Immune Dysregulation and Improves Neurobehavioral Deficits in the Mecp2-Deficient Mouse Model - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. journals.physiology.org [journals.physiology.org]
- 8. latoxan.com [latoxan.com]
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